

An In-depth Technical Guide to 3-Bromo-2-chlorobenzoyl Chloride

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Compound of Interest

Compound Name: 3-Bromo-2-chlorobenzoyl chloride

Cat. No.: B12335586

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Bromo-2-chlorobenzoyl chloride**, a key reagent in synthetic organic chemistry. As a Senior Application Scientist, this document is structured to deliver not only the fundamental physicochemical properties but also to provide insights into its reactivity and applications, grounded in established scientific principles.

Core Molecular Attributes

3-Bromo-2-chlorobenzoyl chloride is a di-halogenated benzoyl chloride derivative. The strategic placement of the bromo and chloro substituents on the benzene ring, in conjunction with the highly reactive acyl chloride functional group, makes it a versatile building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries.

Molecular Formula and Weight

The empirical and molecular formula for **3-Bromo-2-chlorobenzoyl chloride** is $C_7H_3BrCl_2O$. This composition leads to a molecular weight of approximately 253.90 g/mol [\[1\]](#)

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrCl ₂ O	[1]
Molecular Weight	253.90 g/mol	[1]
IUPAC Name	3-bromo-2-chlorobenzoyl chloride	[1]
CAS Number	21900-59-4	[1]

Chemical Structure

The structure of **3-Bromo-2-chlorobenzoyl chloride** is characterized by a benzene ring substituted with a bromine atom at the 3-position and a chlorine atom at the 2-position, relative to the benzoyl chloride group at the 1-position.

Caption: 2D chemical structure of **3-Bromo-2-chlorobenzoyl chloride**.

Physicochemical Properties and Safety Considerations

A thorough understanding of the physicochemical properties of a reagent is paramount for its safe handling, storage, and effective use in experimental design.

Known Properties

While a comprehensive, experimentally verified dataset for all physicochemical properties of **3-Bromo-2-chlorobenzoyl chloride** is not readily available in public literature, some key parameters can be found.

- LogP: 3.54[1]

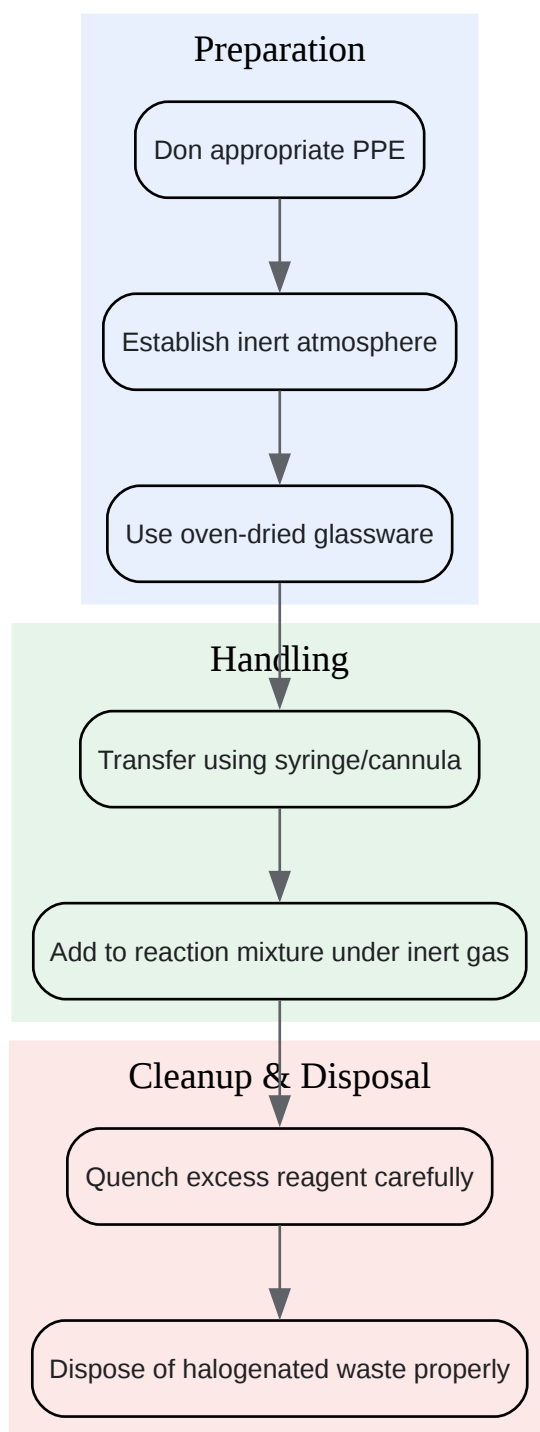
The octanol-water partition coefficient (LogP) of 3.54 suggests that **3-Bromo-2-chlorobenzoyl chloride** is a lipophilic compound, indicating a preference for non-polar environments over aqueous media.[1] This property is crucial for selecting appropriate solvent systems for reactions and purification processes.

Safety and Handling

As with all acyl chlorides, **3-Bromo-2-chlorobenzoyl chloride** is expected to be a corrosive and lachrymatory substance. It will react violently with water and other protic solvents to release hydrochloric acid. Therefore, stringent safety protocols must be followed.

Experimental Protocol: Standard Handling Procedure

- **Personal Protective Equipment (PPE):** Always handle **3-Bromo-2-chlorobenzoyl chloride** inside a certified chemical fume hood. Wear a flame-retardant lab coat, chemical splash goggles, a face shield, and chemically resistant gloves (e.g., nitrile or neoprene).
- **Inert Atmosphere:** Due to its reactivity with moisture, all manipulations should be carried out under an inert atmosphere (e.g., nitrogen or argon). Glassware should be oven-dried and cooled under a stream of inert gas prior to use.
- **Dispensing:** Use a syringe or cannula for transferring the liquid reagent. Avoid pouring, as this increases the risk of exposure to atmospheric moisture and inhalation.
- **Quenching and Waste Disposal:** Unused or residual reagent should be quenched carefully by slow addition to a stirred, cooled solution of a weak base, such as sodium bicarbonate, or an alcohol, like isopropanol. The resulting waste must be disposed of in accordance with local and institutional regulations for halogenated organic waste.



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Caption: Standard workflow for handling **3-Bromo-2-chlorobenzoyl chloride**.

Synthetic Applications

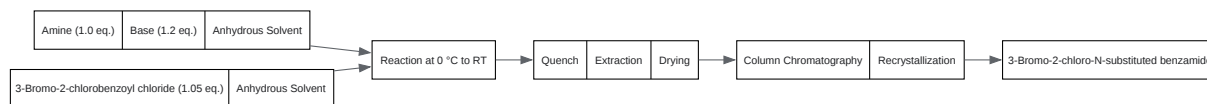
The utility of **3-Bromo-2-chlorobenzoyl chloride** in organic synthesis stems from the reactivity of the acyl chloride group, which readily undergoes nucleophilic acyl substitution. The presence of the two halogen atoms on the aromatic ring provides further opportunities for functionalization, typically through metal-catalyzed cross-coupling reactions.

Acylation Reactions

The primary application of **3-Bromo-2-chlorobenzoyl chloride** is as an acylating agent. It reacts with a wide range of nucleophiles, including alcohols, amines, and thiols, to form the corresponding esters, amides, and thioesters.

Experimental Protocol: General Procedure for Amide Formation

- **Reaction Setup:** In a flame-dried, round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere, dissolve the amine (1.0 equivalent) and a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine, 1.2 equivalents) in an anhydrous aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- **Reagent Addition:** Cool the solution to 0 °C using an ice bath. Slowly add a solution of **3-Bromo-2-chlorobenzoyl chloride** (1.05 equivalents) in the same anhydrous solvent to the stirred amine solution.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for the appropriate time (typically 1-12 hours). Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Workup and Purification:** Upon completion, quench the reaction with water or a saturated aqueous solution of ammonium chloride. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate in vacuo. Purify the crude product by column chromatography or recrystallization to afford the desired 3-bromo-2-chloro-N-substituted benzamide.



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Caption: General workflow for the synthesis of amides from **3-Bromo-2-chlorobenzoyl chloride**.

References

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Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
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